

Application Notes and Protocols for MI-3 Stock Solution Preparation with DMSO

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Compound of Interest

Compound Name: MI-3

Cat. No.: B8004773

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Introduction

MI-3 is a potent and specific small-molecule inhibitor of the Menin-Mixed Lineage Leukemia (MLL) protein-protein interaction, a critical driver in certain types of acute leukemia.[1][2][3] By disrupting the binding of Menin to MLL fusion proteins, **MI-3** effectively downregulates the expression of target genes like HOXA9 and MEIS1, which are essential for leukemic cell proliferation and survival.[4] This targeted inhibition leads to cell cycle arrest, apoptosis, and cellular differentiation in MLL-rearranged leukemia cells, making **MI-3** a valuable tool for cancer research and a potential therapeutic agent.[1][5] These application notes provide detailed protocols for the preparation of **MI-3** stock solutions using Dimethyl Sulfoxide (DMSO) and their subsequent use in cellular assays.

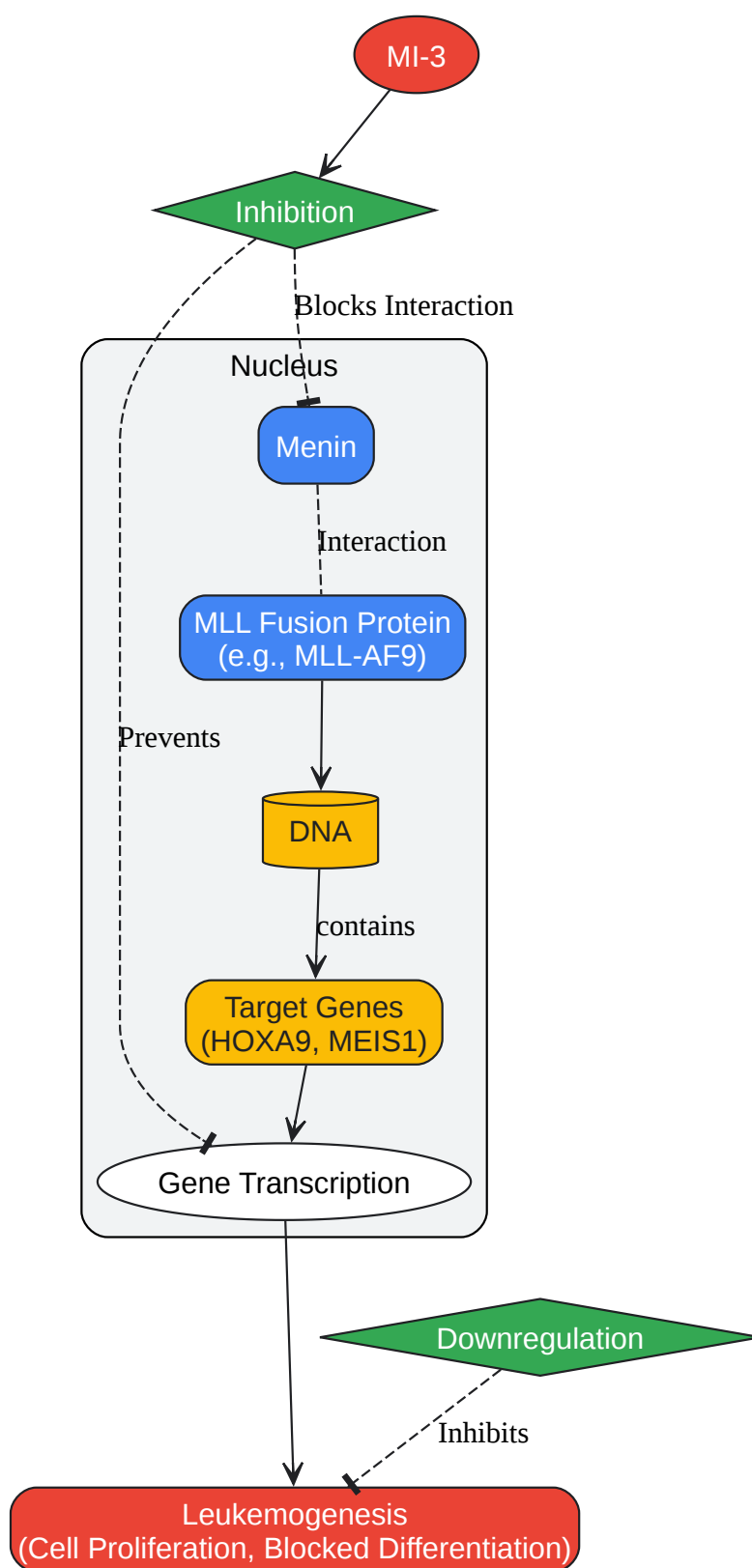
Data Presentation

The following table summarizes the key quantitative data for **MI-3**, providing a quick reference for its biochemical and cellular activity.

Parameter	Value	Cell Line/System	Reference
IC50 (Menin-MLL Interaction)	648 nM	Fluorescence Polarization Assay	[1][2][3][5][6]
Kd (Binding Affinity to Menin)	201 nM	Not Specified	[4]
GI50 (Cell Growth Inhibition)	~5 μ M	MLL-AF9 & MLL-ENL transduced BMCs	[2]
GI50 (Cell Growth Inhibition)	> 50 μ M	E2A-HLF transduced BMCs (Control)	[2]
Solubility in DMSO	19 mg/mL (50.59 mM)	Selleck Chemicals	[5]
Solubility in DMSO	10 mM	Taiclone	[2]
Molecular Weight	375.55 g/mol	---	[2][5]
Chemical Formula	C18H25N5S2	---	[2][5]

Signaling Pathway of MI-3

MI-3 acts by disrupting the critical interaction between Menin and MLL fusion proteins, which are characteristic of MLL-rearranged leukemias. This disruption leads to the downregulation of downstream target genes responsible for leukemogenesis.



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Caption: **MI-3** inhibits the Menin-MLL fusion protein interaction, downregulating target gene expression and suppressing leukemogenesis.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration **MI-3** Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **MI-3** in DMSO, which can be stored for later use.

Materials:

- **MI-3** powder (purity >98%)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free tips

Procedure:

- **Equilibration:** Allow the vial of **MI-3** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** In a sterile microcentrifuge tube, accurately weigh the desired amount of **MI-3** powder using a calibrated analytical balance.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube to achieve the desired stock concentration (e.g., 10 mM or 50 mM). It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of **MI-3**.^[5]

- Dissolution: Vortex the tube gently until the **MI-3** powder is completely dissolved. If necessary, gentle warming to 37°C or sonication can be used to aid dissolution.[4] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[1][5]



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Caption: Workflow for the preparation of a concentrated **MI-3** stock solution in DMSO.

Protocol 2: Dilution of MI-3 Stock Solution for Cellular Assays

This protocol describes the dilution of the concentrated DMSO stock solution to the final working concentration in cell culture medium.

Materials:

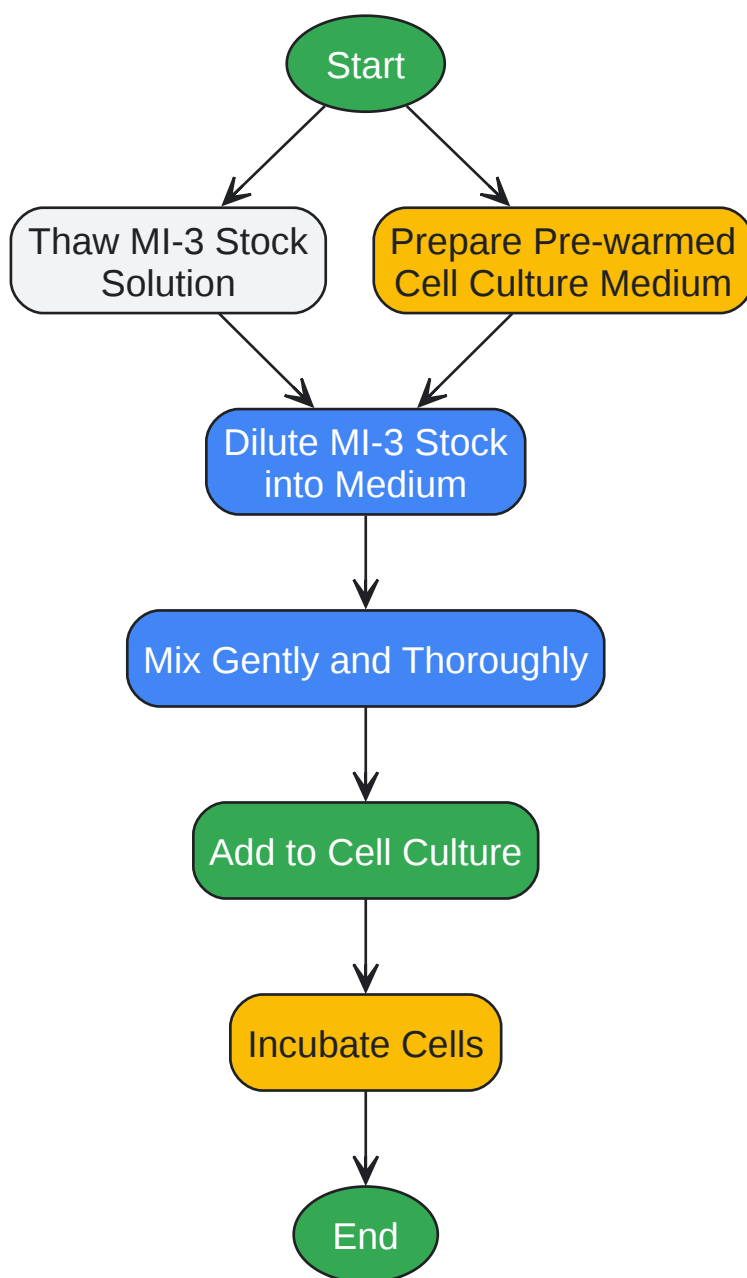
- Concentrated **MI-3** stock solution in DMSO
- Sterile cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes or multi-well plates
- Pipettes and sterile, nuclease-free tips

Procedure:

- Thawing: Thaw a single aliquot of the concentrated **MI-3** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize the risk of precipitation and ensure accurate final concentrations, it is advisable to perform an intermediate dilution of the

stock solution in cell culture medium.

- **Final Dilution:** Add the required volume of the **MI-3** stock solution (or intermediate dilution) to the pre-warmed cell culture medium to achieve the desired final concentration for your experiment. It is important to add the **MI-3** solution dropwise while gently mixing the medium to ensure rapid and uniform dispersion.
- **DMSO Concentration Control:** The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.^[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Application to Cells:** Replace the existing medium in your cell culture plates with the freshly prepared medium containing **MI-3**.
- **Incubation:** Incubate the cells under their normal culture conditions for the duration of the experiment.



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Caption: Workflow for diluting **MI-3** stock solution for use in cellular assays.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **MI-3** and DMSO.

- DMSO can facilitate the absorption of other chemicals through the skin.[8] Handle with caution.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **MI-3** for complete safety information.

By following these detailed protocols and application notes, researchers can confidently prepare and utilize **MI-3** stock solutions for their studies into MLL-rearranged leukemias and other related research areas.

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